

# potential off-target effects of PSEM 308 hydrochloride

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Compound of Interest

Compound Name: PSEM 308 hydrochloride

Cat. No.: B11934905

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## PSEM 308 Hydrochloride Technical Support Center

This technical support center is designed for researchers, scientists, and drug development professionals using **PSEM 308 hydrochloride** in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you might encounter.

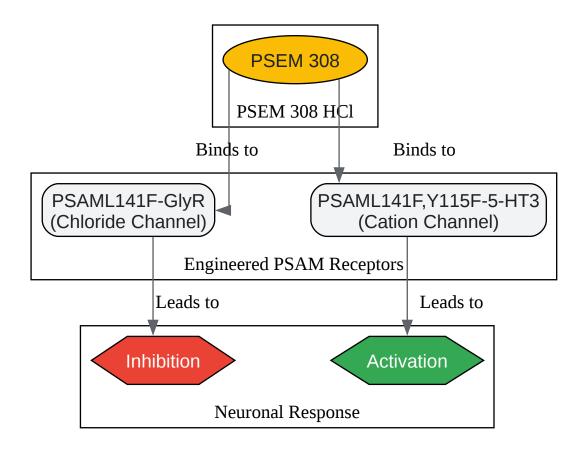
### Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **PSEM 308 hydrochloride**?

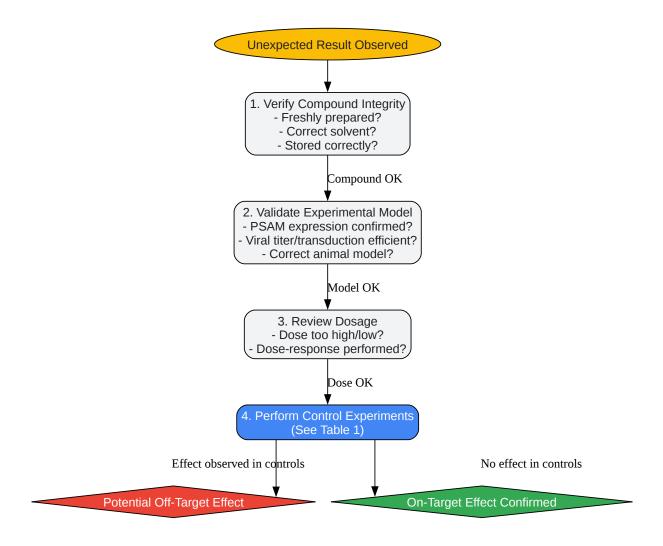
A1: **PSEM 308 hydrochloride** is a Pharmacologically Selective Effector Molecule (PSEM). It is a specific agonist for engineered chimeric ion channels known as Pharmacologically Selective Actuator Modules (PSAMs). PSEM 308 itself is biologically inert in the absence of the corresponding PSAM. The effect of PSEM 308 is determined by the type of PSAM expressed in the target cells:

- Inhibition: When bound to PSAML141F-GlyR, it opens a chloride-permeable pore, leading to anion influx and neuronal inhibition.[1]
- Activation: When bound to PSAML141F,Y115F-5-HT3, it opens a cation-permeable pore, resulting in cation influx and neuronal activation.[1]









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### References

- 1. PSEM 308 hydrochloride | PSEMs | Tocris Bioscience [tocris.com]
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